

A Technical Guide to Cariprazine D6: Sourcing and Application for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cariprazine D6

Cat. No.: B3026031

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For researchers, scientists, and drug development professionals, this guide provides an in-depth overview of **Cariprazine D6**, a deuterated internal standard crucial for the accurate quantification of the atypical antipsychotic, Cariprazine. This document details commercially available sources, their specifications, and essential experimental protocols for its use.

Cariprazine, an atypical antipsychotic, is utilized in the treatment of schizophrenia and bipolar disorder.[1] Its deuterated analog, **Cariprazine D6**, serves as an indispensable internal standard in bioanalytical studies, enabling precise quantification in complex biological matrices through mass spectrometry.

Cariprazine D6: Supplier and Purchasing Information

A critical aspect of research is the reliable sourcing of high-purity standards. Several chemical suppliers offer **Cariprazine D6** for research purposes. The following table summarizes the key quantitative data from various suppliers to facilitate an informed purchasing decision.

Researchers are advised to contact the suppliers directly for the most current pricing and availability.

Supplier	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Isotopic Enrichment	Available Quantities
Simson Pharma Limited	1308278-67-2	Not Specified	Not Specified	Certificate of Analysis Provided	Not Specified	Custom Synthesis
MedchemExpress	Not Specified	Not Specified	Not Specified	Not Specified	Not Specified	Inquire for details
Cayman Chemical	1308278-67-2	Not Specified	Not Specified	≥99% deuterated forms (d1-d6)	Not Specified	Inquire for details
BOC Sciences	1308278-67-2	C ₂₁ H ₂₆ D ₆ Cl ₂ N ₄ O	433.46	95% by HPLC	98% atom D	Inquire for details
Clinivex	Not Specified	Not Specified	Not Specified	Not Specified	Not Specified	Inquire for details
CP Lab Safety	1308278-67-2	C ₂₁ H ₂₆ Cl ₂ D ₆ N ₄ O	433.448	99%+ deuterated forms (d1-d6)	Not Specified	1 mg
Xcess Biosciences	1308278-67-2	C ₂₁ H ₃₂ Cl ₂ N ₄ O	433.45	≥98%	Not Specified	Inquire for details
Achemtek	1308278-67-2	C ₂₁ H ₃₂ Cl ₂ N ₄ O	433.4	98+%	Not Specified	Inquire for details

Experimental Protocols

The primary application of **Cariprazine D6** is as an internal standard for the quantification of Cariprazine in biological samples by techniques such as liquid chromatography-mass spectrometry (LC-MS).

Sample Preparation for Pharmacokinetic Studies

A common application involves the analysis of plasma samples for pharmacokinetic profiling.

Materials:

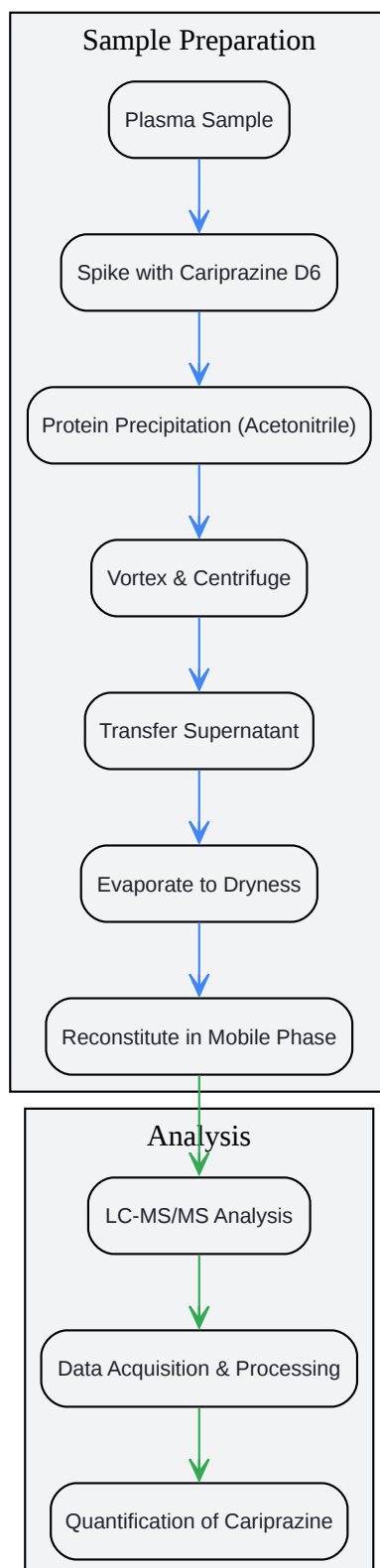
- Human plasma
- **Cariprazine D6** (internal standard)
- Acetonitrile (protein precipitation agent)
- Water with 0.1% formic acid (mobile phase A)
- Acetonitrile with 0.1% formic acid (mobile phase B)
- Solid Phase Extraction (SPE) cartridges

Procedure:

- Spiking: To 100 μ L of plasma, add a known concentration of **Cariprazine D6** solution.
- Protein Precipitation: Add 300 μ L of cold acetonitrile to the plasma sample.
- Vortexing and Centrifugation: Vortex the mixture for 1 minute, followed by centrifugation at 10,000 rpm for 10 minutes to pellet the precipitated proteins.
- Supernatant Transfer: Carefully transfer the supernatant to a clean tube.
- Evaporation: Evaporate the supernatant to dryness under a gentle stream of nitrogen.
- Reconstitution: Reconstitute the residue in 100 μ L of the initial mobile phase conditions.
- LC-MS Analysis: Inject a portion of the reconstituted sample into the LC-MS system.

Visualizing Key Processes

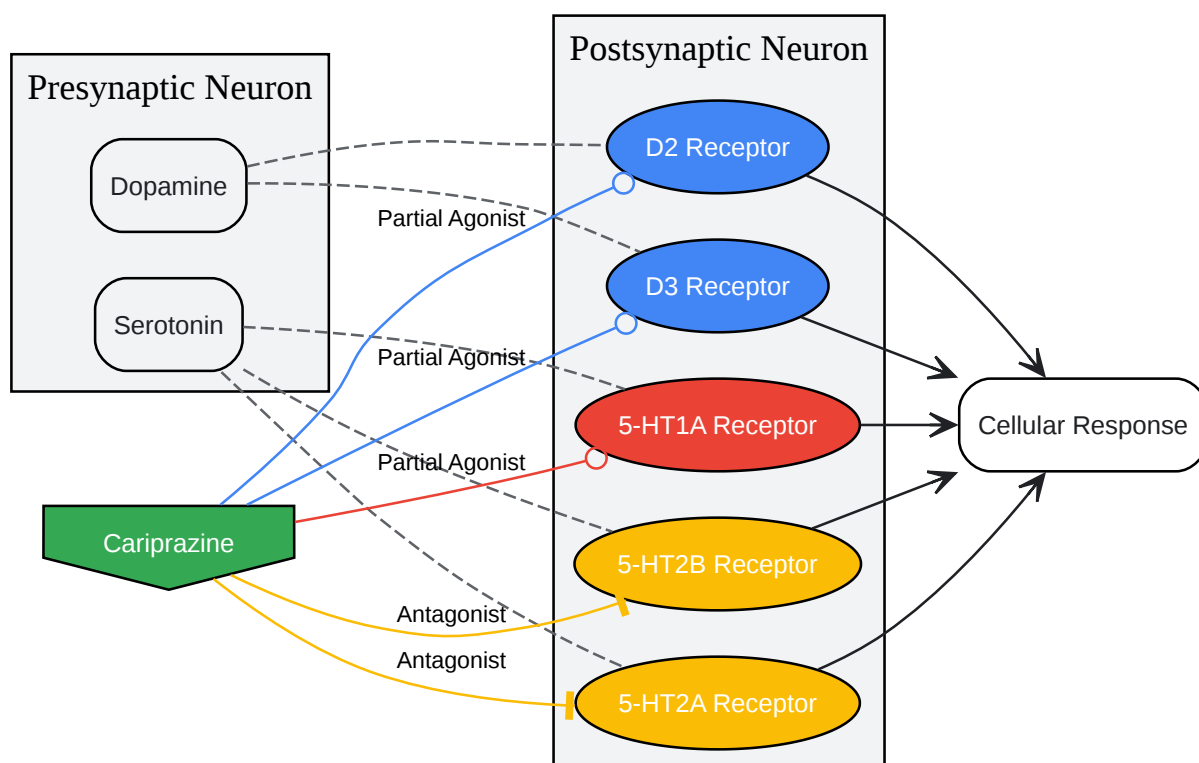
To further elucidate the application and mechanism of Cariprazine, the following diagrams illustrate a typical experimental workflow and the compound's signaling pathway.



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Caption: Experimental workflow for Cariprazine quantification using **Cariprazine D6**.

Cariprazine exhibits a complex pharmacology, acting as a partial agonist at dopamine D2 and D3 receptors and serotonin 5-HT1A receptors, and as an antagonist at 5-HT2A and 5-HT2B receptors.[2][3][4] This multi-target engagement is believed to contribute to its therapeutic effects.



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Caption: Simplified signaling pathway of Cariprazine at key neurotransmitter receptors.

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- To cite this document: BenchChem. [A Technical Guide to Cariprazine D6: Sourcing and Application for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3026031#cariprazine-d6-supplier-and-purchasing-information]

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